

Propargyl-PEG10-alcohol: A Technical Guide to Storage and Handling

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Compound of Interest

Compound Name: *Propargyl-PEG10-alcohol*

Cat. No.: *B610210*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential storage and handling protocols for **Propargyl-PEG10-alcohol**, a heterobifunctional PEG linker crucial for "click chemistry" reactions in bioconjugation and drug development. Adherence to these guidelines is paramount for ensuring compound integrity, experimental success, and laboratory safety.

Physicochemical and Storage Data

Proper storage is critical for maintaining the stability and purity of **Propargyl-PEG10-alcohol**. The following table summarizes key physicochemical properties and storage recommendations compiled from various suppliers. Researchers should note the existing discrepancies in reported storage and shipping temperatures and always consult the certificate of analysis and safety data sheet (SDS) provided by the specific vendor.

Property	Value
CAS Number	2055022-35-8 or 2378150-09-3[1][2][3][4]
Molecular Formula	C ₂₁ H ₄₀ O ₁₀ [2] or C ₂₃ H ₄₄ O ₁₁ [3]
Molecular Weight	452.5 g/mol [2]
Purity	Typically ≥98%[2]
Appearance	Not explicitly stated, but related compounds are clear, colorless liquids.
Solubility	Soluble in Water, DMSO, DCM, and DMF.[2][5]
Storage Temperature	Recommended at -20°C[2][3] or Room Temperature[5]. Consult supplier-specific documentation.
Shipping Condition	Shipped at ambient temperature[2] or on blue ice[3]. Verify with supplier.
Predicted Boiling Point	518.0 ± 45.0 °C[5]
Predicted Density	1.093 ± 0.06 g/cm ³ [5]
Predicted pKa	14.36 ± 0.10[5]

Experimental Protocols: Safe Handling and Use

While a comprehensive safety data sheet with specific hazard classifications for **Propargyl-PEG10-alcohol** is not consistently available, general principles of good laboratory practice for handling chemical reagents should be strictly followed. The propargyl group is a high-energy functional group, and caution is advised.

Personal Protective Equipment (PPE):

- Wear appropriate chemical-resistant gloves (inspect before use), a lab coat, and tightly fitting safety goggles.[1]
- A face shield may be necessary when handling larger quantities or if there is a splash risk.

Engineering Controls:

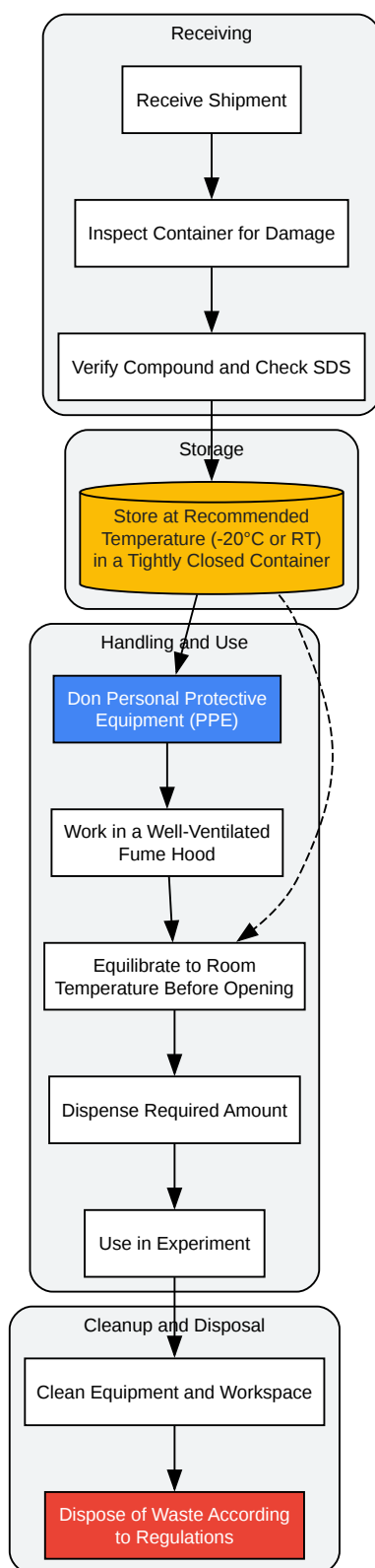
- Handle the compound in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)

Handling Procedures:

- Acclimatization: If stored at -20°C, allow the container to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- Dispensing: Use clean, dry spatulas or syringes for transferring the material. Avoid creating aerosols.
- Inert Atmosphere: For applications sensitive to moisture or oxidation, consider handling under an inert atmosphere (e.g., argon or nitrogen).
- Spill Management: In case of a spill, absorb the material with an inert absorbent material. Clean the area thoroughly. Prevent entry into drains.
- Waste Disposal: Dispose of unused material and contaminated items in accordance with local, state, and federal regulations for chemical waste.

Logical Workflow for Storage and Handling

The following diagram illustrates the recommended workflow for the safe storage and handling of **Propargyl-PEG10-alcohol** from receipt to disposal.



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Caption: Workflow for **Propargyl-PEG10-alcohol** from receipt to disposal.

Safety and Hazard Considerations

The safety data sheet for **Propargyl-PEG10-alcohol** from one supplier indicates that no data is available for a formal hazard classification.^[1] However, it is prudent to handle it with care. The related compound, propargyl alcohol, is classified as a flammable, toxic, and corrosive liquid.^[6]^[7]^[8] While the addition of a long PEG chain is expected to significantly alter these properties (likely reducing volatility and acute toxicity), researchers should avoid direct contact with skin and eyes and prevent inhalation.^[1]

First Aid Measures:

- If Inhaled: Move the individual to fresh air. If breathing is difficult, provide oxygen.^[1]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water.^[1]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.^[1]
- If Swallowed: Rinse mouth with water. Do not induce vomiting.^[1] In all cases of exposure, seek medical attention.

Stability and Reactivity:

- Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Avoid strong oxidizing agents, strong acids, and strong bases. The propargyl group can undergo exothermic reactions, particularly in the presence of certain metal catalysts.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides.

This guide is intended to provide a comprehensive overview based on publicly available data. It is not a substitute for the supplier-provided Safety Data Sheet and institutional safety protocols. Always prioritize safety and consult the specific documentation accompanying the product before handling.

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